A Comparative Guide to Quality Control Assays for N-methyl-4-hydroxybenzenesulfonamide

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Compound of Interest

Compound Name:	*4-hydroxy-N-methylbenzenesulfonamide*
CAS No.:	*3077-61-0*
Cat. No.:	*B1607248*

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This guide provides a detailed comparison of analytical methodologies for the comprehensive quality control of N-methyl-4-hydroxybenzenesulfonamide, a key intermediate in pharmaceutical synthesis. The selection and validation of appropriate analytical techniques are paramount to ensuring the identity, purity, and safety of the final active pharmaceutical ingredient (API). This document outlines orthogonal analytical approaches, explains the rationale behind their selection, and provides actionable experimental protocols for implementation in a regulated laboratory environment.

Identity Confirmation: Ensuring the Correct Molecular Structure

Confirmation of the chemical identity of N-methyl-4-hydroxybenzenesulfonamide is the foundational step in its quality control. A combination of spectroscopic techniques provides unambiguous structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is a powerful, non-destructive technique that provides detailed information about the molecular structure. Both ^{1}H and ^{13}C NMR are essential for the complete characterization of N-methyl-4-hydroxybenzenesulfonamide.

Expertise & Experience: ^{1}H NMR provides information on the number and environment of protons, while ^{13}C NMR helps in identifying the carbon framework of the molecule. The chemical shifts, splitting patterns, and integration of the signals in the ^{1}H NMR spectrum, along with the chemical shifts in the ^{13}C NMR spectrum, serve as a unique fingerprint of the molecule. [1][2][3][4]

Trustworthiness: The self-validating nature of NMR lies in the predictable chemical shifts and coupling constants for specific structural motifs. Any deviation from the expected spectrum would indicate the presence of impurities or a different chemical structure.

- Sample Preparation: Dissolve 5-10 mg of the N-methyl-4-hydroxybenzenesulfonamide sample in 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Typical parameters: pulse angle of 30-45°, relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence.
  - A larger number of scans and a longer relaxation delay (2-5 seconds) are typically required compared to ^{1}H NMR.
- Data Processing and Interpretation: Process the raw data (Fourier transformation, phase correction, and baseline correction). Integrate the peaks in the ^{1}H NMR spectrum and assign the chemical shifts for both ^{1}H and ^{13}C spectra to the corresponding atoms in the molecule.

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight of the compound and can be used to confirm its elemental composition.

Expertise & Experience: When coupled with a chromatographic separation technique like HPLC (LC-MS), it becomes a highly sensitive and specific method for both identification and quantification.[5][6]

Trustworthiness: The high mass accuracy of modern mass spectrometers allows for the determination of the molecular formula with a high degree of confidence, leaving little room for ambiguity.

- Sample Preparation: Prepare a dilute solution of N-methyl-4-hydroxybenzenesulfonamide (e.g., 10 µg/mL) in a suitable solvent like acetonitrile or methanol.
- Instrumentation: Use a high-performance liquid chromatography system coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Chromatographic Conditions:
  - Column: A C18 reversed-phase column is suitable.
  - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
  - Flow Rate: 0.2-0.5 mL/min.
- Mass Spectrometry Parameters:
  - Ionization Mode: Electrospray ionization (ESI) in positive or negative mode.
  - Mass Range: Scan a range that includes the expected molecular ion (e.g., m/z 100-500).
- Data Analysis: Determine the exact mass of the molecular ion and compare it with the theoretical mass of N-methyl-4-hydroxybenzenesulfonamide.

Purity and Impurity Profiling

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Ensuring the purity of N-methyl-4-hydroxybenzenesulfonamide is critical for the safety and efficacy of the final drug product. A combination of a high-resolution separation technique and a universal detection method is recommended.

High-Performance Liquid Chromatography (HPLC)

HPLC is the workhorse of pharmaceutical analysis for purity determination and impurity profiling due to its high resolving power and sensitivity.[7][8][9]

Expertise & Experience: A reversed-phase HPLC method with UV detection is the most common approach for sulfonamides. The choice of a suitable stationary phase (e.g., C18 or C8) and mobile phase composition is crucial for achieving optimal separation of the main component from its potential impurities.

Trustworthiness: The method's validity is established through a rigorous validation process that includes specificity, linearity, accuracy, precision, and robustness, as per ICH guidelines.

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Parameter	Method A: Isocratic Elution	Method B: Gradient Elution
Column	C18, 250 mm x 4.6 mm, 5 µm	C18, 150 mm x 4.6 mm, 3.5 µm
Mobile Phase	Acetonitrile:Water (40:60 v/v) with 0.1% Formic Acid	A: 0.1% Formic Acid in WaterB: 0.1% Formic Acid in Acetonitrile
Flow Rate	1.0 mL/min	1.2 mL/min
Detection	UV at 254 nm	UV at 254 nm
Run Time	20 minutes	30 minutes
Gradient	N/A	0-5 min: 10% B5-20 min: 10-90% B20-25 min: 90% B25-30 min: 10% B
Advantages	Simple, robust, good for routine QC	Higher resolution for complex impurity profiles
Disadvantages	May not resolve all impurities	Longer run time, more complex method development

- Standard Preparation: Prepare a stock solution of N-methyl-4-hydroxybenzenesulfonamide reference standard of known purity. Prepare a series of working standards by diluting the stock solution.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a known concentration.
- Chromatographic Analysis: Inject the standards and samples onto the HPLC system.
- Data Analysis:
  - Assay: Calculate the percentage purity of the sample by comparing the peak area of the main component with that of the reference standard.

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- Impurity Profiling: Identify and quantify any impurities by their relative retention times and peak areas. Use an area normalization method or an external standard for quantification.

Gas Chromatography (GC) for Residual Solvents

Residual solvents are organic volatile chemicals used in the manufacturing process and must be controlled within strict limits defined by guidelines such as ICH Q3C.[10][11][12][13]

Expertise & Experience: Headspace gas chromatography (HS-GC) is the preferred method for the analysis of residual solvents as it avoids contamination of the GC system with non-volatile sample components.

Trustworthiness: The method is validated for specificity, linearity, and sensitivity for all potential residual solvents used in the synthesis of N-methyl-4-hydroxybenzenesulfonamide.

- Standard Preparation: Prepare a stock solution containing all potential residual solvents at known concentrations in a suitable solvent (e.g., DMSO).
- Sample Preparation: Accurately weigh the N-methyl-4-hydroxybenzenesulfonamide sample into a headspace vial and add the diluent.
- HS-GC Parameters:
  - Column: A capillary column with a suitable stationary phase (e.g., 5% diphenyl / 95% dimethyl polysiloxane).
  - Oven Temperature Program: A temperature gradient to separate the solvents of interest.
  - Injector and Detector Temperature: Optimized for the transfer of volatile compounds.
  - Detector: Flame Ionization Detector (FID).
- Data Analysis: Identify and quantify the residual solvents in the sample by comparing the peak areas with those of the standards.

Workflow Visualizations

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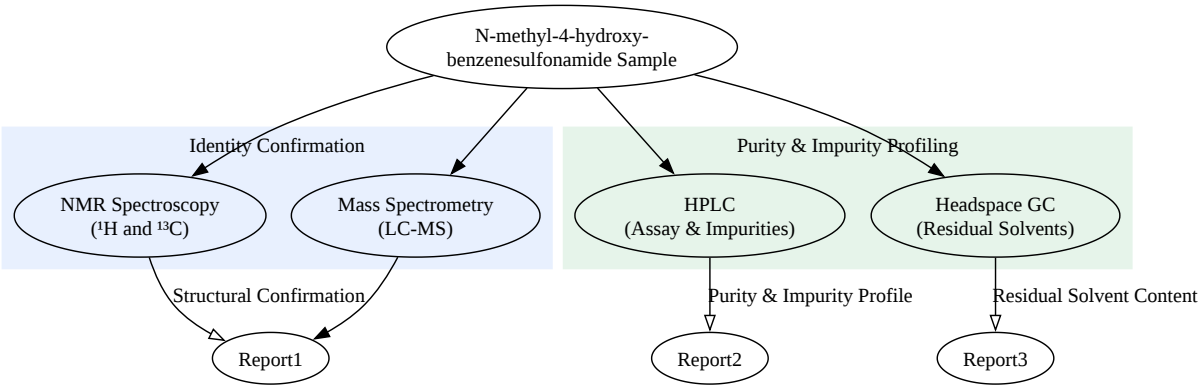

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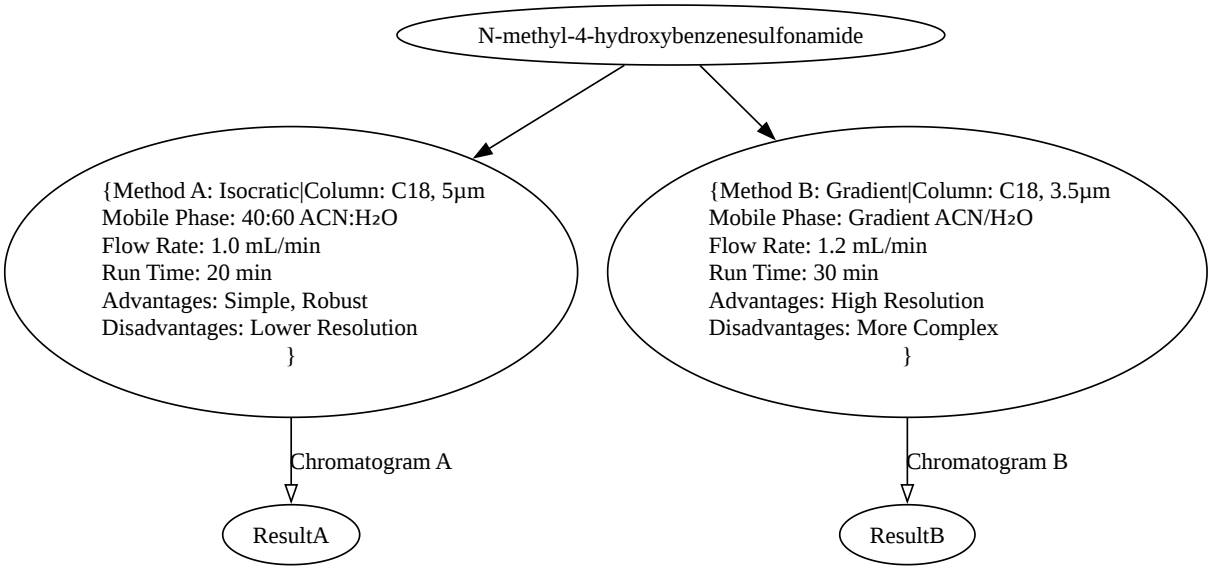

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